

Application Notes and Protocols for Staining Silk Fabrics with Reactive Orange 12

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Reactive orange 12	
Cat. No.:	B1595896	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the staining of silk fabrics using **Reactive Orange 12** (C.I. 13248), a vibrant and versatile reactive dye. The information presented is synthesized from established dyeing methodologies for reactive dyes on protein fibers, supplemented with specific data for **Reactive Orange 12** where available.

Introduction

Reactive Orange 12 is a monoazo reactive dye that forms a covalent bond with the functional groups present in silk fibroin, primarily the amino groups of lysine and histidine residues, as well as hydroxyl groups of serine and tyrosine under alkaline conditions. This covalent fixation results in excellent wash fastness and overall durability of the color. The dyeing process is influenced by several key parameters, including pH, temperature, electrolyte concentration, and dyeing time, which must be carefully controlled to achieve optimal color yield and levelness.

Materials and Reagents

- Silk Fabric: Degummed and bleached mulberry silk is recommended for optimal dye uptake and brightness.
- Reactive Orange 12 Dye Powder: (C.I. 13248)



- Sodium Sulphate (Na₂SO₄): Anhydrous, as an electrolyte to promote dye exhaustion.
- Sodium Carbonate (Na₂CO₃) or Sodium Bicarbonate (NaHCO₃): As an alkali for dye fixation.
- Acetic Acid (CH₃COOH): For neutralization.
- Non-ionic Detergent: For pre-treatment and post-dyeing washing.
- · Deionized or Distilled Water

Quantitative Data Summary

The following tables summarize key quantitative data for the application of **Reactive Orange**12 and similar reactive dyes to silk fabrics.

Table 1: Physicochemical Properties of Reactive Orange 12

Property	Value
C.I. Name	Reactive Orange 12
C.I. Number	13248
Molecular Formula	C21H14CIN8Na3O10S3
Molecular Weight	739.00 g/mol
Solubility in Water	100 g/L at 20°C, 200 g/L at 50°C[1]
Color	Yellow-Orange

Table 2: Recommended Dyeing Parameters for Reactive Dyes on Silk



Parameter	Range	Optimal Value
Dye Concentration (% owf*)	0.5 - 4.0	2.0
Liquor Ratio	20:1 - 50:1	30:1
pH (Dyeing/Exhaustion)	6.0 - 7.0	6.5
pH (Fixation)	8.0 - 11.0	9.0
Temperature (Dyeing/Exhaustion)	30 - 40°C	35°C
Temperature (Fixation)	60 - 90°C	80°C
Sodium Sulphate (g/L)	20 - 80	60
Sodium Carbonate (g/L)	5 - 20	15
Dyeing Time (Exhaustion)	20 - 40 minutes	30 minutes
Dyeing Time (Fixation)	45 - 90 minutes	60 minutes

^{*}owf: on the weight of fabric

Table 3: Colorfastness Properties of Silk Dyed with Reactive Orange 12



Fastness Test	ISO Method	Rating (1-5)
Light Fastness	ISO 105-B02	6[1]
Washing Fastness (Color Change)	ISO 105-C06	4-5
Washing Fastness (Staining)	ISO 105-C06	5[1]
Perspiration Fastness (Acidic & Alkaline)	ISO 105-E04	4-5[1]
Dry Rubbing Fastness	ISO 105-X12	4-5
Wet Rubbing Fastness	ISO 105-X12	4
Oxygen Bleaching	5[1]	
Soaping	5[1]	_

Experimental Protocols

Pre-treatment of Silk Fabric

- Scouring: To ensure the removal of any impurities, the silk fabric should be scoured in a solution containing 1-2 g/L of a non-ionic detergent at 60-70°C for 30 minutes.
- Rinsing: Thoroughly rinse the fabric with warm water followed by cold water to remove the detergent completely.
- Drying: The fabric can be used directly in its wet state or air-dried.

Dye Bath Preparation and Dyeing Procedure

- Dye Stock Solution: Prepare a stock solution of **Reactive Orange 12** (e.g., 1% w/v) by dissolving the dye powder in deionized water. Gentle warming may be required for complete dissolution.
- Dye Bath Setup: Fill a dyeing vessel with the required amount of deionized water to achieve the desired liquor ratio (e.g., 30:1).



- Initial Dye Bath: Add the calculated volume of the dye stock solution to the dye bath.
- Exhaustion Phase:
 - Introduce the pre-wetted silk fabric into the dye bath at 30-40°C.
 - Agitate the fabric gently for 5-10 minutes to ensure even wetting.
 - Gradually add the required amount of sodium sulphate (e.g., 60 g/L) to the dye bath in two
 portions over 15-20 minutes. This helps in the migration of the dye from the solution to the
 fiber surface.
 - Continue the dyeing process at this temperature for another 20-30 minutes with intermittent stirring.
- Fixation Phase:
 - Gradually raise the temperature of the dye bath to 80°C.
 - Slowly add the pre-dissolved sodium carbonate (e.g., 15 g/L) to the dye bath to raise the pH to around 9.
 - Continue the dyeing at this temperature for 60-90 minutes to allow the covalent bond formation between the dye and the silk fiber.

Post-dyeing Treatment

- Rinsing: After the fixation step, cool the dye bath and remove the fabric. Rinse the dyed fabric thoroughly with cold water to remove any unfixed dye from the surface.
- Soaping: To remove hydrolyzed dye and improve fastness properties, wash the fabric in a solution containing 1-2 g/L of a non-ionic detergent at 80-90°C for 15-20 minutes.
- Final Rinsing: Rinse the fabric with warm water and then cold water until the water runs clear.
- Neutralization: A final rinse in a dilute solution of acetic acid (0.5-1.0 g/L) can be performed to neutralize any residual alkali.




• Drying: Air-dry the stained silk fabric away from direct sunlight.

Visualizations



Click to download full resolution via product page

Caption: Experimental workflow for staining silk fabric with Reactive Orange 12.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. worlddyevariety.com [worlddyevariety.com]







 To cite this document: BenchChem. [Application Notes and Protocols for Staining Silk Fabrics with Reactive Orange 12]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595896#using-reactive-orange-12-for-staining-silk-fabrics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com